

# 10-Deacetylyunnanxane: A Technical Overview of a Taxane Diterpenoid

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## Introduction

**10-Deacetylyunnanxane** is a natural product belonging to the taxane diterpenoid class of compounds. These compounds are of significant interest to the scientific community due to the well-known anticancer activity of prominent members of this family, such as Paclitaxel (Taxol®). **10-Deacetylyunnanxane** is known to be isolated from the roots of Taxus x media, a hybrid of the English and Japanese yew.[1] While the basic chemical identity of **10-**

**Deacetylyunnanxane** has been established, a comprehensive public repository of its specific physical, chemical, and biological properties is notably limited. This guide provides a summary of the available information and outlines the standard experimental methodologies that would be employed to fully characterize this compound.

## **Physical and Chemical Properties**

A summary of the known physical and chemical properties of **10-Deacetylyunnanxane** is presented in Table 1. It is important to note that crucial experimental data such as melting point, boiling point, and specific solubility in common solvents are not readily available in the reviewed literature. Taxanes, as a class, are generally known to be poorly soluble in water.[2]



Property	Value	Source
Molecular Formula	C29H44O8	Vendor Data
Molecular Weight	520.66 g/mol	Vendor Data
Physical Description	Powder	Vendor Data
CAS Number	1333323-17-3	Vendor Data
Source	Roots of Taxus x media	[1]

Table 1: Known Physical and Chemical Properties of 10-Deacetylyunnanxane

# **Experimental Protocols**

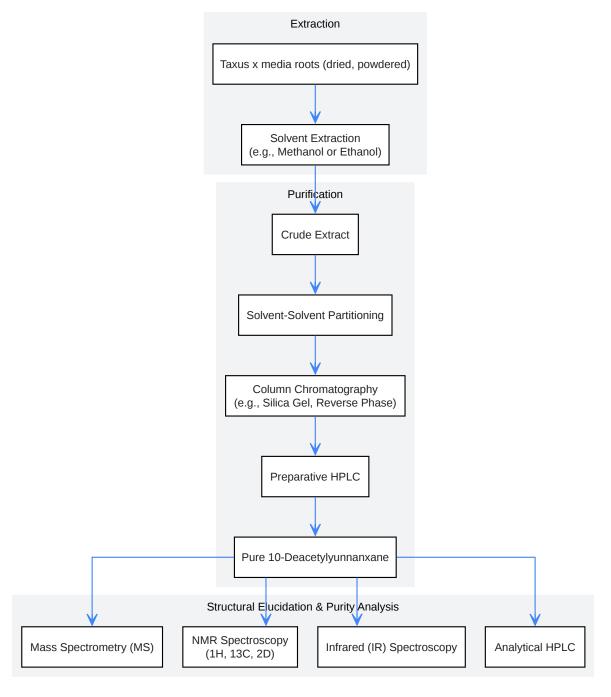
Detailed experimental protocols for the specific isolation, purification, and characterization of **10-Deacetylyunnanxane** are not explicitly available. However, based on established methods for other taxane diterpenoids, a general workflow can be described.

## **Isolation and Purification**

The general procedure for isolating taxanes from Taxus species involves extraction from the plant material followed by chromatographic separation. A plausible workflow for the isolation and purification of **10-Deacetylyunnanxane** is depicted in the following diagram.



#### General Experimental Workflow for Isolation and Characterization



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